

Application Note: Preparation and Quality Control of D-Calcium Pantothenate Stock Solutions

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Compound of Interest

Compound Name: *Pantothenic acid, calcium salt, D-*

CAS No.: *15773-29-2*

Cat. No.: *B1262190*

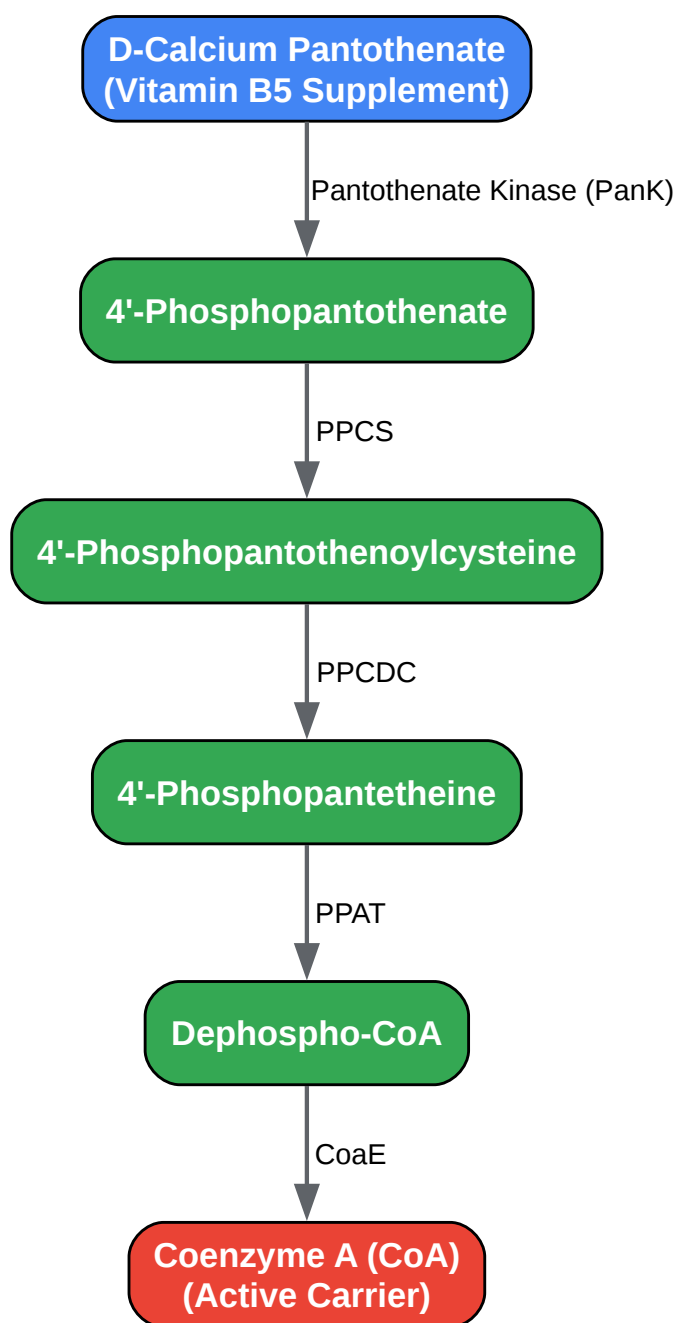
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Target Audience: Researchers, scientists, and bioprocess engineers in mammalian cell culture, microbiology, and drug development.

Introduction & Mechanistic Insight

D-Calcium pantothenate (the calcium salt of Vitamin B5) is a ubiquitous supplement in cell culture media, essential for fundamental cellular metabolism. The rationale for utilizing the calcium salt form, rather than free pantothenic acid, lies in its enhanced stability and reduced hygroscopicity, allowing for precise gravimetric quantification [1].

At the cellular level, pantothenate is the primary precursor for the biosynthesis of Coenzyme A (CoA). This pathway is critical because CoA acts as an obligate acyl carrier in the TCA cycle, fatty acid oxidation, and lipid synthesis. Supplementing media with an optimal titer of D-calcium pantothenate prevents cellular depletion of CoA, which otherwise leads to catastrophic metabolic arrest and apoptosis.



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Pathway of D-calcium pantothenate converting to active Coenzyme A in mammalian cells.

Physicochemical Properties

Understanding the molecular constraints of D-calcium pantothenate dictates its handling. The molecule contains an amide bond (between β -alanine and pantoic acid) that is highly

susceptible to hydrolytic cleavage. This degradation accelerates exponentially under high heat and extreme pH, establishing the strict rule that this compound must never be autoclaved[2].

Property	Value	Rationale / Implication
Chemical Name	D-Calcium Pantothenate	Bioactive dextrorotatory enantiomer.
Molecular Formula	$C_{18}H_{32}CaN_2O_{10}$	Provides both pantothenic acid and calcium ions.
Molecular Weight	476.53 g/mol	Required for precise molarity conversions.
Aqueous Solubility	> 50 mg/mL (up to ~333 mg/mL) [1] [4]	Highly soluble; ideal for hyper-concentrated stock solutions.
Optimal pH Range	6.8 – 8.0 (at 50 mg/mL) [2]	Deviation triggers acid/base-catalyzed amide hydrolysis.
Hygroscopicity	Moderate to High [2]	Requires desiccation during storage to prevent mass inaccuracy.

Experimental Protocol: 50 mg/mL (1000X) Stock Solution

This protocol generates a high-fidelity 50 mg/mL stock solution. A self-validating workflow is integrated to ensure that unobserved variables (e.g., absorbed environmental moisture or pH drift) do not compromise the reagent's integrity.

Materials Required

- D-Calcium Pantothenate powder (High purity, $\geq 99\%$, stored in a desiccator)
- Ultrapure water (ddH₂O, 18.2 M Ω ·cm)
- 0.22 μ m Polyethersulfone (PES) sterile syringe filter or vacuum filter unit

- Calibrated pH meter
- Sterile, light-blocking (amber) storage vials

Causality-Driven Methodology

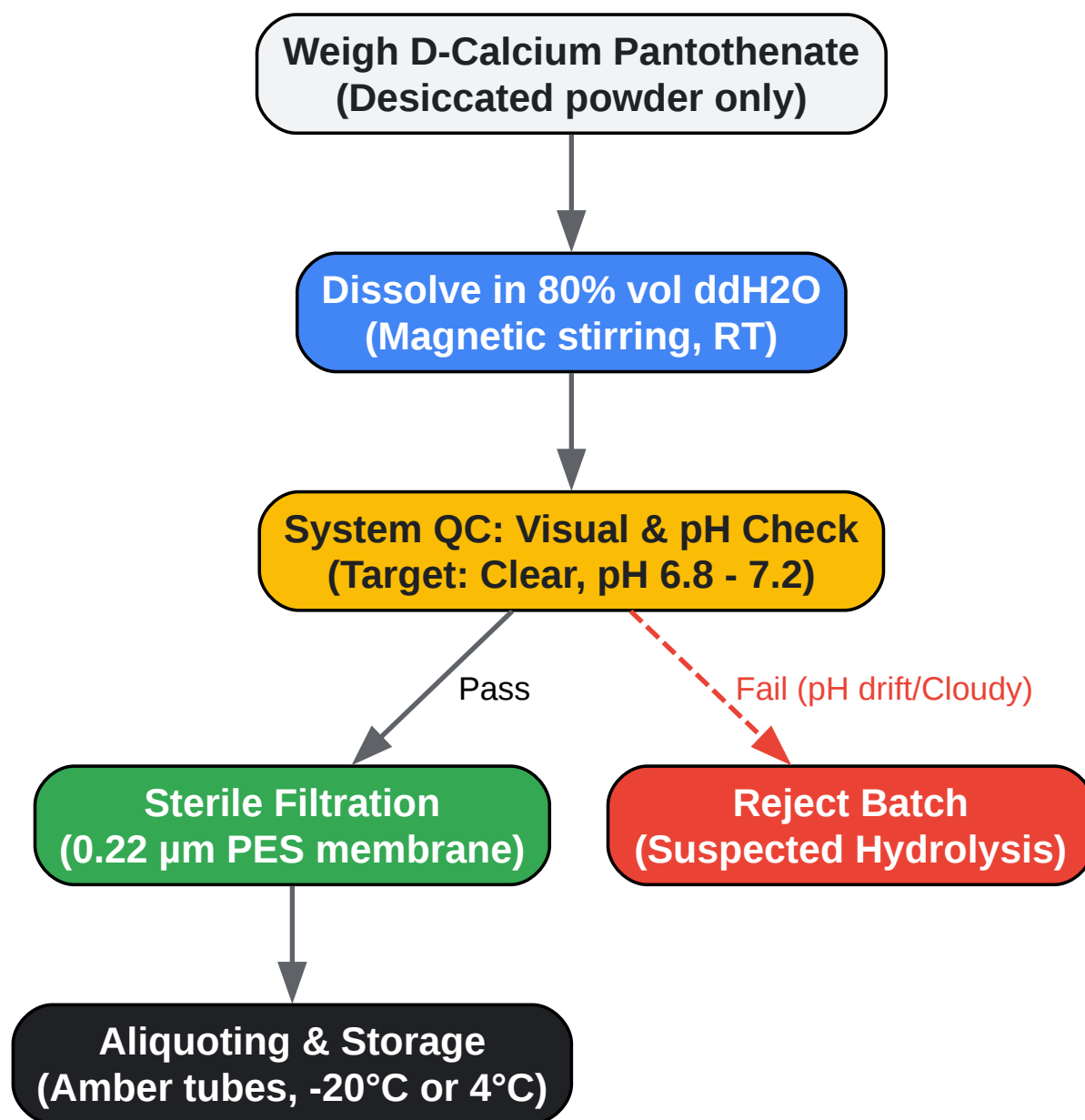
Step 1: Gravimetric Preparation

- Ensure the bulk powder has been allowed to reach room temperature within a desiccator prior to opening. Causality: Opening cold, hygroscopic powder to humid room air instantly introduces water mass, ruining molar calculations.
- Weigh exactly 5.00 g of D-Calcium Pantothenate.

Step 2: Dissolution 3. Transfer the powder to a clean glass beaker containing 80 mL of ddH₂O. 4. Add a magnetic stir bar and agitate at room temperature until the solution achieves absolute optical clarity. Causality: Exothermic heating is rarely required due to its high solubility. Avoid unnecessary heat to prevent premature degradation.

Step 3: Quality Control & Self-Validation 5. Visual QC: The solution must be completely colorless and particulate-free. 6. pH QC: Measure the pH. It should naturally rest between 6.8 and 7.2. Causality: If the pH falls outside this tight window, it indicates likely atmospheric CO₂ absorption or reagent degradation. Discard and restart. Do not force-adjust with strong acids/bases as local extreme pH zones during titration cause micro-cleavage of the amide bonds. 7. Bring the final volume to exactly 100.0 mL using a volumetric flask.

Step 4: Sterilization & Storage 8. Sterilize the solution by passing it through a 0.22 µm PES filter inside a laminar flow hood [3]. Causality: PES is selected over nylon or nitrocellulose due to its extremely low non-specific molecular binding, ensuring no depletion of the active vitamin during filtration. 9. Aliquot the sterile solution into amber microtubes. Causality: Ambient UV light can initiate free-radical generation over long-term storage. 10. Store aliquots at -20°C for long-term storage (up to 12 months), or 2-8°C for active use (up to 30 days)[1].



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Self-validating experimental workflow for preparing D-calcium pantothenate stock.

References

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